

EPZ004777 Selectivity Profile: A Comparative Guide Against Histone Methyltransferases

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: EPZ004777 (formic acid salt)

Cat. No.: B1162992

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Executive Summary

EPZ004777 serves as a benchmark chemical probe for the selective inhibition of DOT1L (Disruptor of telomeric silencing 1-like), the only known histone methyltransferase (HMT) that targets the globular core of histone H3 (Lysine 79) rather than the flexible tail.

This guide analyzes the selectivity profile of EPZ004777 against a broad panel of other HMTs. While EPZ004777 is an S-adenosylmethionine (SAM) competitive inhibitor—a mechanism often associated with poor selectivity due to the conservation of SAM-binding pockets—it demonstrates >1,000-fold selectivity for DOT1L over nearly all other human methyltransferases.

Key Takeaway: EPZ004777 is highly specific for DOT1L.^{[1][2][3][4][5][6]} Its only notable biochemical off-target is PRMT5, yet cellular data confirms it does not functionally inhibit PRMT5 at biologically relevant concentrations.

Mechanism of Action & Selectivity Logic

To understand the selectivity profile, one must understand the binding mode. Unlike many HMT inhibitors that target the peptide substrate groove, EPZ004777 occupies the cofactor (SAM)

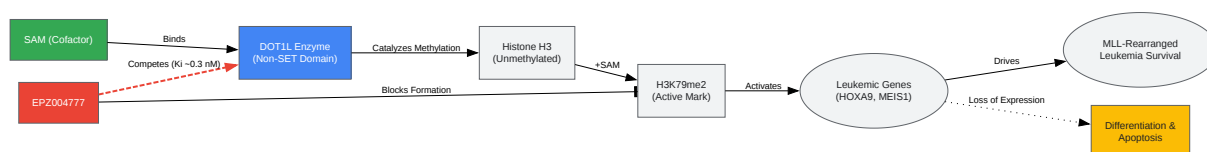
binding pocket.

Structural Basis of Selectivity

DOT1L possesses a unique non-SET domain structure (seven-beta-strand catalytic core), distinguishing it from the SET-domain containing family of lysine methyltransferases (e.g., EZH2, G9a). EPZ004777 exploits a distinct conformational change in DOT1L where the compound induces the opening of a hydrophobic pocket near the methionine binding site, a feature not present in other SAM-dependent methyltransferases.

Pathway Visualization

The following diagram illustrates the competitive inhibition mechanism and the downstream consequences on leukemogenic gene expression.



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Figure 1: Mechanism of Action. EPZ004777 competes with SAM for the DOT1L active site, preventing H3K79 methylation and silencing leukemogenic genes.

Comparative Selectivity Profile

The following data aggregates biochemical IC50 values from radio-isotope labeling assays. The "Fold Selectivity" is calculated relative to the DOT1L IC50 (0.4 nM).

Quantitative Performance Matrix

Target Enzyme	Enzyme Class	IC50 (nM)	Fold Selectivity	Status
DOT1L	Lysine (Non-SET)	0.4 ± 0.1	1x	Primary Target
PRMT5	Arginine (Type II)	521 ± 137	~1,300x	Weak Off-Target
EZH1	Lysine (SET)	> 50,000	> 125,000x	Inactive
EZH2	Lysine (SET)	> 50,000	> 125,000x	Inactive
G9a (EHMT2)	Lysine (SET)	> 50,000	> 125,000x	Inactive
PRMT1	Arginine (Type I)	> 50,000	> 125,000x	Inactive
SETD7	Lysine (SET)	> 50,000	> 125,000x	Inactive
SUV39H1	Lysine (SET)	> 50,000	> 125,000x	Inactive
WHSC1 (NSD2)	Lysine (SET)	> 50,000	> 125,000x	Inactive

Expert Analysis of Off-Target Activity

The PRMT5 Anomaly: In biochemical assays, EPZ004777 shows weak inhibition of PRMT5 (IC50 ~521 nM).[1][2] However, this does not translate to cellular off-target effects.

- Evidence: Immunoblotting of cells treated with EPZ004777 shows a complete loss of H3K79me2 (DOT1L mark) but no reduction in symmetric dimethylarginine (SDMA) or specifically H4R3me2, the primary mark of PRMT5.
- Causality: The intracellular concentration of SAM and the high affinity of PRMT5 for its natural cofactor likely outcompete EPZ004777 in a cellular context, whereas DOT1L (with a lower affinity for SAM) remains vulnerable.

Comparison with Alternatives

When selecting a DOT1L inhibitor, researchers typically choose between EPZ004777 (the tool compound) and EPZ-5676 (Pinometostat, the clinical candidate).

Feature	EPZ004777	EPZ-5676 (Pinometostat)	Sinefungin
Type	First-in-class Tool Compound	Second-generation Clinical Candidate	Pan-methyltransferase Inhibitor
Potency (Ki)	~0.3 nM	~0.08 nM	Varies (Broad)
Selectivity	High (>1,000x vs PMTs)	Ultra-High (>37,000x vs PMTs)	None (Non-selective)
Pharmacokinetics	Poor (Rapid clearance)	Improved (Suitable for in vivo)	N/A
Primary Use	In vitro / Cell-based mechanism studies	In vivo efficacy / Clinical Trials	Positive control for inhibition

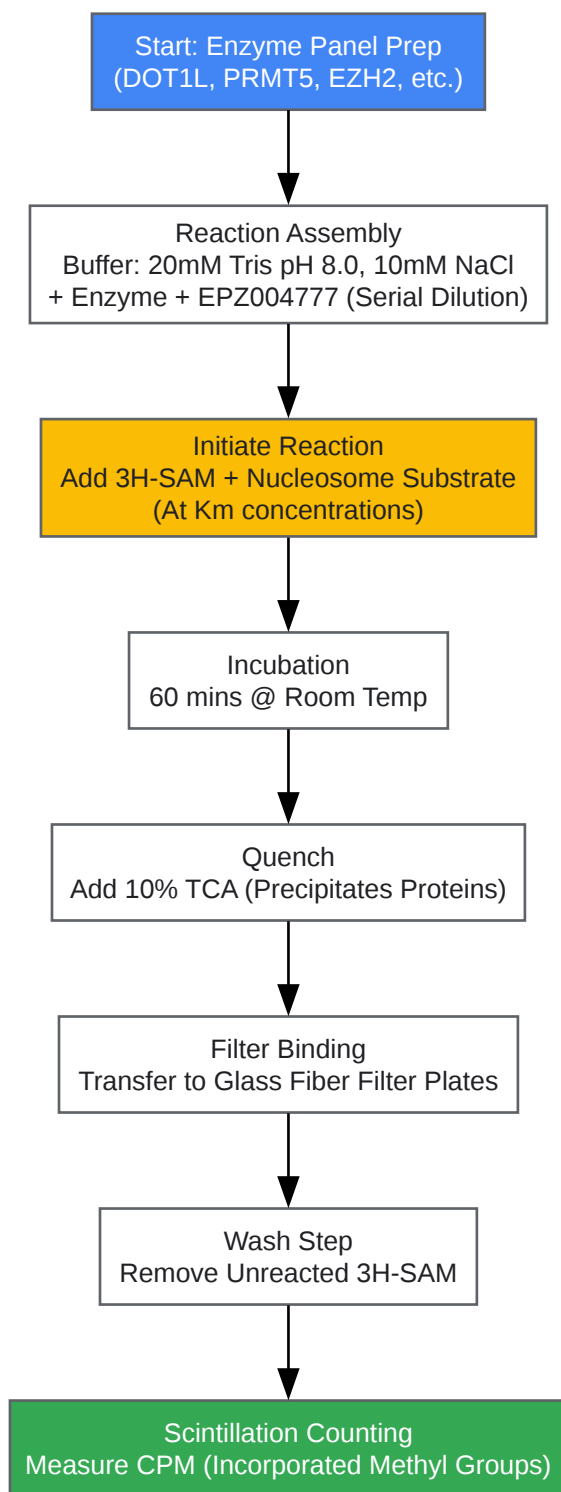
Recommendation:

- Use EPZ004777 for establishing causality in cell culture models (e.g., MLL-rearranged leukemia lines like MV4-11).[\[1\]](#) It is cheaper and sufficient for cellular proof-of-concept.
- Use EPZ-5676 if moving to mouse xenograft models or if higher potency is required to observe a phenotype.

Experimental Protocol: Biochemical Selectivity Assay

To validate the selectivity profile in your own lab, use the following Radiometric Filter Binding Assay. This is the gold standard for HMT kinetics as it directly measures methyl transfer without interference from antibody artifacts.

Workflow Visualization



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Figure 2: Radiometric Assay Workflow. Steps to determine IC50 values against HMT panel.

Step-by-Step Methodology

- Reagent Preparation:
 - Enzymes: Recombinant human DOT1L (residues 1-416) and panel enzymes (EZH2 complex, G9a, etc.).
 - Substrates: Oligonucleosomes (purified from chicken erythrocytes or recombinant) are preferred over peptides for DOT1L to ensure proper enzyme engagement.
 - Tracer: S-[methyl-3H]-Adenosyl-L-methionine (3H-SAM).
- Reaction Assembly:
 - In 384-well plates, add 20 μ L of enzyme solution in Assay Buffer (20 mM Tris-HCl pH 8.0, 10 mM NaCl, 1 mM DTT, 0.002% Tween-20).
 - Add 100 nL of EPZ004777 in DMSO (10-point dilution series). Incubate for 30 min.
- Initiation:
 - Add 10 μ L of Substrate Mix containing 3H-SAM and Nucleosomes.
 - Critical Note: Ensure SAM concentration is near the K_m for each specific enzyme to allow valid IC50 comparisons (Balanced Assay Conditions).
- Detection:
 - Incubate for 60 minutes.
 - Precipitate reaction with 10% Trichloroacetic acid (TCA).
 - Filter through glass fiber filter plates (GF/B) using a vacuum manifold.
 - Wash 3x with 10% TCA and 1x with Ethanol.
 - Add scintillation fluid and read on a MicroBeta counter.
- Data Analysis:
 - Fit data to a 4-parameter logistic equation to derive IC50.

- Calculate K_i using the Cheng-Prusoff equation:

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 - Significance: Primary paper describing the discovery, structure, and full selectivity panel of EPZ004777.
- Basavapathruni, A., et al. (2012). Conformational Adaptation in the Interaction of the Epigenetic Inhibitor EPZ004777 with the Histone Methyltransferase DOT1L. ChemBioChem, 13(10).
 - Significance: Elucidates the structural mechanism of selectivity (hydrophobic pocket opening).
- Daigle, S. R., et al. (2013). Potent inhibition of DOT1L as treatment of MLL-fusion leukemia. Blood, 122(6), 1017-1025.
 - Significance: Describes EPZ-5676 (Pinometostat) and compares it to the predecessor EPZ004777.

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